

Proper Disposal Procedures for Valinomycin

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Compound of Interest

Compound Name: *Vaginatin*

Cat. No.: *B577138*

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Disclaimer: The term "**Vaginatin**" did not yield any relevant results in chemical and safety databases. This document assumes the intended substance is Valinomycin, a potent antibiotic and potassium ionophore. Researchers, scientists, and drug development professionals should always verify the identity of a chemical using its CAS number with a current Safety Data Sheet (SDS) before handling or disposal.

Valinomycin is classified as acutely toxic and is fatal if swallowed or in contact with skin.^{[1][2][3]} Extreme caution and adherence to strict safety protocols are mandatory when handling and disposing of this compound. This guide provides essential safety and logistical information for the proper disposal of Valinomycin.

Hazard Summary

- Acute Toxicity: Fatal if swallowed or in contact with skin (GHS Category 1).^{[1][3]}
- Personal Protective Equipment (PPE): Wear protective gloves, protective clothing, eye protection, and face protection.^[2]
- Handling: Do not get in eyes, on skin, or on clothing. Wash thoroughly after handling. Do not eat, drink, or smoke when using this product.^{[1][2][3]}

Quantitative Data: Chemical and Physical Properties

The following table summarizes key quantitative data for Valinomycin.

Property	Value	Source
CAS Number	2001-95-8	[1][4]
Molecular Formula	C ₅₄ H ₉₀ N ₆ O ₁₈	[5]
Molecular Weight	1111.3 g/mol	[5]
Appearance	Solid	[1]
Melting Point	186–187 °C	[1]
UN Number	2811	[1][2]
Hazard Class	6.1 (Poisonous material)	[2][6]
Packing Group	I (Great danger)	[2][7]

Experimental Protocols: Disposal Procedures

The disposal of Valinomycin must be conducted in accordance with federal, state, and local environmental control regulations.[6] This material should be disposed of as hazardous waste.

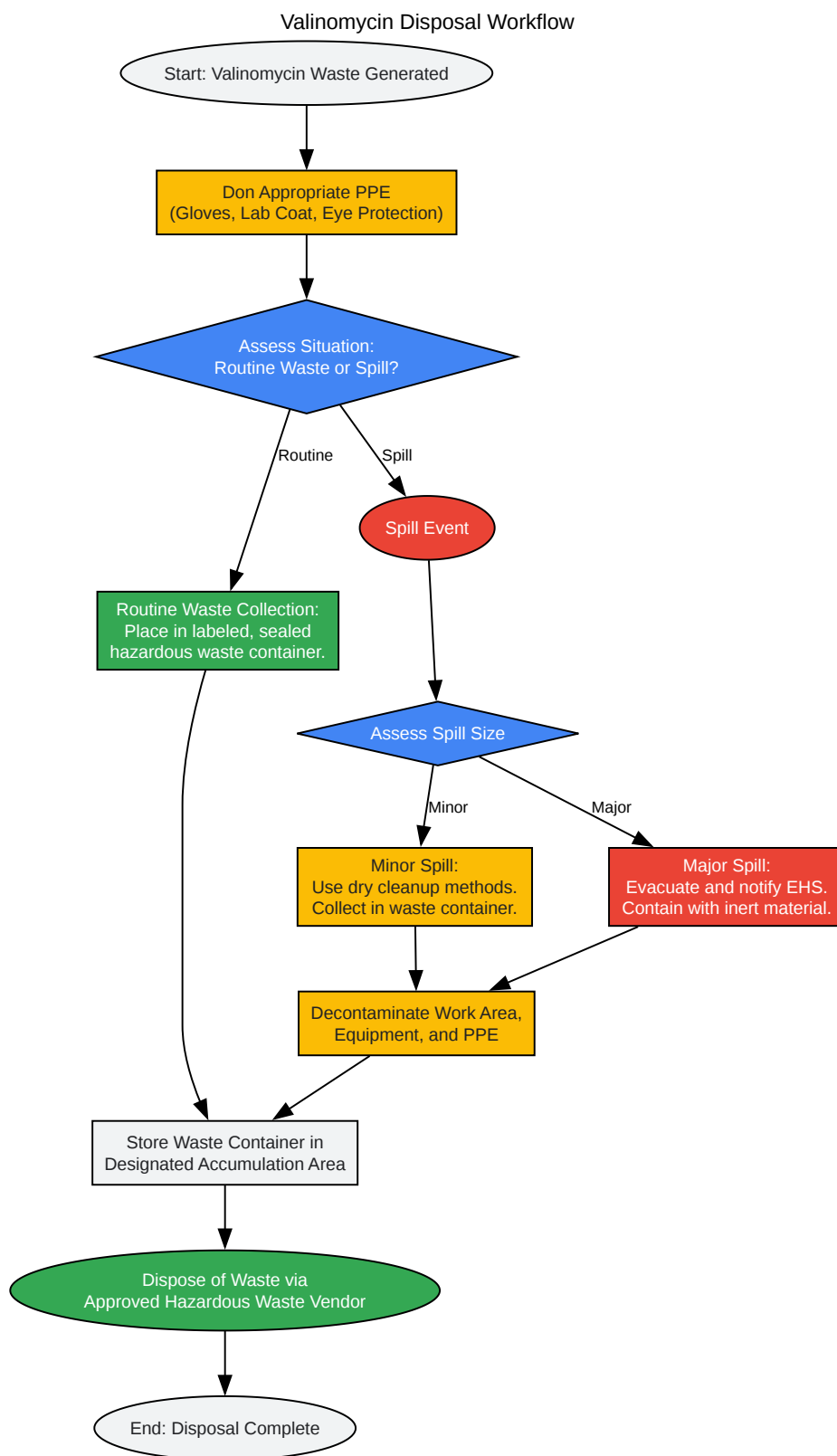
Step-by-Step Disposal Guide:

- Waste Identification and Collection:
 - Collect waste Valinomycin, including contaminated materials (e.g., gloves, weighing paper, pipette tips), in a dedicated, clearly labeled, and sealed container.
 - The container should be suitable for toxic solid waste and stored in a designated hazardous waste accumulation area.
- Spill Management:
 - Minor Spills:
 - Avoid breathing dust and contact with skin and eyes.[8]
 - Wear appropriate PPE, including a dust respirator.[8]

- Use dry clean-up procedures to avoid generating dust.[8]
- Sweep up the material and place it into a suitable container for disposal.[2]
- Major Spills:
 - Evacuate the area and move upwind.[8]
 - Alert emergency responders.[8]
 - Prevent spillage from entering drains or water courses.[8]
 - Contain the spill with sand, earth, or vermiculite.[8]
 - Collect the spilled material into labeled containers for disposal.[8]
- Decontamination:
 - Decontaminate all surfaces and equipment that have come into contact with Valinomycin.
 - Wash the spill site after material pickup is complete.[9]
 - Remove and wash all contaminated clothing before reuse.[2][3]
- Final Disposal:
 - Dispose of the waste container through an approved hazardous waste disposal plant.[2]
 - Ensure that the disposal is fully documented and complies with all institutional and regulatory requirements.

Logical Workflow for Valinomycin Disposal

The following diagram illustrates the decision-making process and procedural flow for the safe disposal of Valinomycin.



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Caption: Workflow for the safe handling and disposal of Valinomycin waste.

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